

An In-depth Technical Guide to Santolina Triene (C10H16)

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Compound of Interest

Compound Name: *Santolina triene*

Cat. No.: *B1198447*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Santolina triene, a monoterpenoid with the molecular formula C₁₀H₁₆, is a volatile organic compound found in various aromatic plants. This technical guide provides a comprehensive overview of its chemical properties, spectroscopic data, natural occurrence, and known biological activities. While research into the specific mechanisms of action of isolated **santolina triene** is ongoing, this document summarizes the current state of knowledge, including detailed information on its presence in essential oils with demonstrated antioxidant and anti-inflammatory properties. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

Santolina triene, systematically named 3-ethenyl-2,5-dimethylhexa-1,4-diene, is a hydrocarbon with a molecular weight of approximately 136.23 g/mol. [1][2] It is a member of the class of organic compounds known as branched unsaturated hydrocarbons. [3]

Table 1: Chemical and Physical Properties of **Santolina Triene**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆	[1] [2]
IUPAC Name	3-ethenyl-2,5-dimethylhexa-1,4-diene	[1]
Molecular Weight	136.23 g/mol	[1]
CAS Number	2153-66-4	[1] [2]
Canonical SMILES	CC(=CC(C=C)C(=C)C)C	[1]
InChI Key	ZQGDEJAPCUGBRH-UHFFFAOYSA-N	[1] [2]

Spectroscopic Data

The structural elucidation of **santolina triene** is supported by various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

NMR Spectroscopy

While detailed spectral assignments for **Santolina triene** require specific experimental data, ¹³C NMR spectra are available in public databases such as SpectraBase.[\[3\]](#) A thorough analysis of 1D and 2D NMR experiments would be necessary for the complete assignment of all proton and carbon signals.

Mass Spectrometry

The mass spectrum of **santolina triene** is characterized by its molecular ion peak and a specific fragmentation pattern. GC-MS analysis is a common method for its identification in essential oil samples. The mass spectrum and fragmentation data can be accessed through databases like the NIST WebBook.

Table 2: Key Spectroscopic Data Resources for **Santolina Triene**

Spectroscopic Data	Database/Source
¹³ C NMR	SpectraBase[3]
Mass Spectrum (GC)	NIST WebBook, SpectraBase[4]
IR Spectrum	PubChem[5]

Natural Occurrence

Santolina triene is a constituent of the essential oils of several plant species, most notably from the Asteraceae family. Its presence has been reported in *Santolina chamaecyparissus* (cotton lavender), *Santolina corsica*, and *Artemisia herba-alba*.^{[1][5]} The concentration of **santolina triene** in essential oils can vary significantly depending on the plant's geographical origin, harvest time, and the extraction method used. For instance, in *Santolina corsica* essential oil, **santolina triene** has been found to be a major component, with concentrations as high as 13.5%.^[5]

Table 3: Occurrence of **Santolina Triene** in Selected Essential Oils

Plant Species	Family	Concentration Range (%)	Reference
<i>Santolina corsica</i>	Asteraceae	8.2 - 13.5	[6]
<i>Santolina chamaecyparissus</i>	Asteraceae	Variable	[5]
<i>Artemisia herba-alba</i>	Asteraceae	Not specified	[1]

Experimental Protocols

Isolation from Natural Sources

A detailed, standardized protocol for the isolation of pure **santolina triene** is not readily available in the public literature. However, a general methodology for obtaining essential oils rich in **santolina triene** involves hydrodistillation of the aerial parts of the source plant.

General Protocol for Hydrodistillation of *Santolina* spp. Essential Oil:

- Plant Material: Fresh or dried aerial parts (flowers, leaves, stems) of *Santolina chamaecyparissus* or other **santolina triene**-containing plants are used.
- Apparatus: A Clevenger-type apparatus is typically employed for hydrodistillation.
- Procedure: a. The plant material is placed in a flask with a sufficient amount of water. b. The mixture is heated to boiling, and the steam, carrying the volatile essential oil components, is condensed. c. The essential oil, being immiscible with water, is collected from the condenser.
- Purification: Further purification of **santolina triene** from the essential oil mixture would require fractional distillation under reduced pressure or preparative gas chromatography.

Chemical Synthesis

A specific, detailed protocol for the chemical synthesis of **santolina triene** is not well-documented in available literature. A plausible synthetic route could involve a Wittig reaction, a common method for forming carbon-carbon double bonds.

Conceptual Synthetic Pathway using Wittig Reaction:

The synthesis could potentially be achieved by reacting an appropriate phosphonium ylide with a suitable ketone or aldehyde. For example, the synthesis of a related compound, trans-9-(2-phenylethenyl)anthracene, has been demonstrated using 9-anthrinaldehyde and benzyltriphenylphosphonium chloride in the presence of a strong base. A similar strategy could be adapted for the synthesis of **santolina triene** by selecting the appropriate starting materials.

Biological Activity and Signaling Pathways

The biological activities of essential oils containing **santolina triene** have been investigated, with studies reporting antioxidant, anti-inflammatory, and antimicrobial properties.^[6] However, it is crucial to note that these activities are attributed to the complex mixture of compounds within the essential oils, and the specific contribution of **santolina triene** has not been extensively studied in isolation.

Antioxidant Activity

Extracts of *Santolina* species have demonstrated free radical scavenging activity in various in vitro assays, such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-

ethylbenzothiazoline-6-sulfonic acid)) assays.

General Protocol for DPPH Radical Scavenging Assay:

- A solution of DPPH in a suitable solvent (e.g., methanol) is prepared.
- The essential oil or isolated compound is added to the DPPH solution at various concentrations.
- The mixture is incubated in the dark.
- The decrease in absorbance at a specific wavelength (around 517 nm) is measured, which indicates the radical scavenging activity.

Anti-inflammatory Activity

Essential oils from *Santolina* species have shown anti-inflammatory effects in cellular and animal models. While the precise molecular targets of **santolina triene** are unknown, the anti-inflammatory properties of many phytochemicals are mediated through the modulation of key signaling pathways.

Potential Signaling Pathway Involvement:

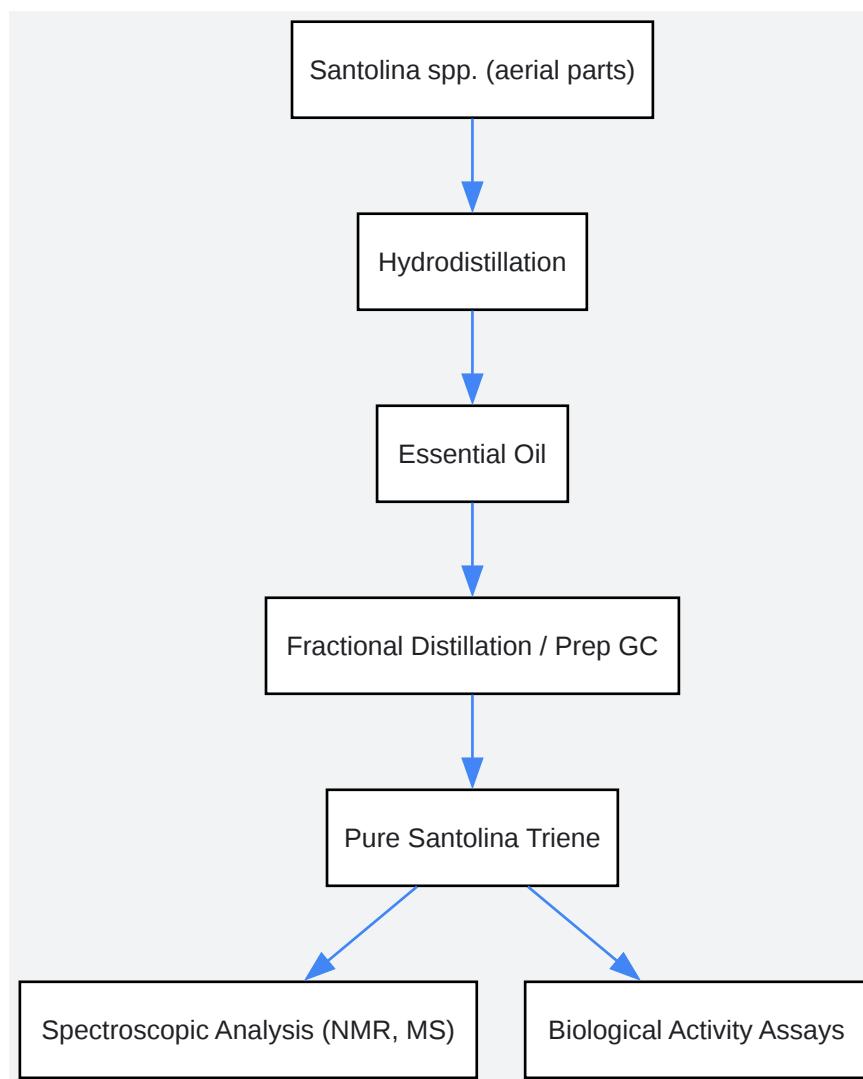
One of the most critical pathways in inflammation is the Nuclear Factor-kappa B (NF-κB) signaling pathway.^{[7][8]} Many natural compounds exert their anti-inflammatory effects by inhibiting the activation of NF-κB, which in turn reduces the expression of pro-inflammatory genes. Although there is no direct evidence linking **santolina triene** to the NF-κB pathway, its presence in anti-inflammatory essential oils suggests this as a potential area for future investigation.

Visualizations

Molecular Structure of *Santolina* Triene

Caption: 2D structure of **Santolina Triene**.

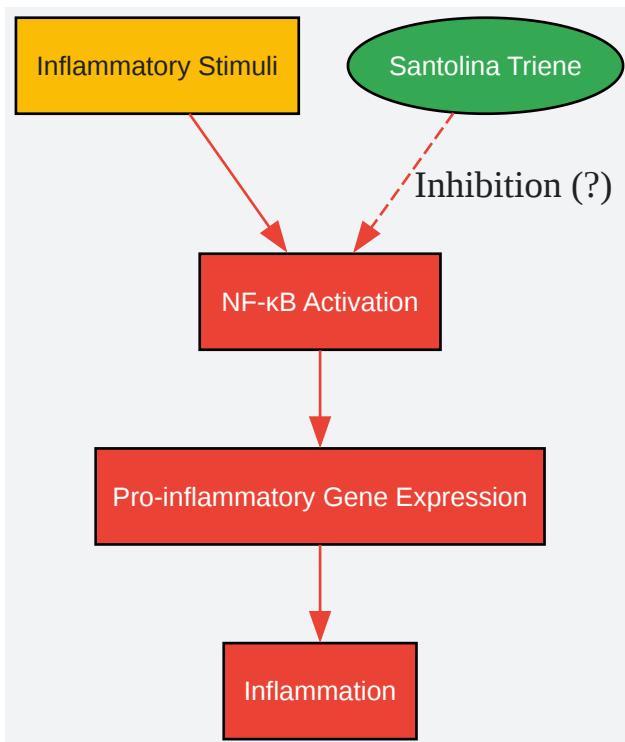
Conceptual Workflow for Isolation and Analysis



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Caption: General workflow for isolation and analysis.

Hypothetical Anti-inflammatory Signaling Pathway



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Caption: Hypothetical inhibition of the NF-κB pathway.

Conclusion and Future Directions

Santolina triene is a naturally occurring monterpene with a well-defined chemical structure. While its presence in biologically active essential oils is established, there is a significant gap in the scientific literature regarding the specific biological activities and mechanisms of action of the isolated compound. Future research should focus on developing standardized protocols for its synthesis and isolation to enable more detailed investigations. Elucidating its potential role in modulating inflammatory pathways, such as the NF-κB pathway, could open new avenues for its application in drug development and therapy. This guide provides a solid foundation for such future endeavors.

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